

# Butyl 2-chloropropanoate molecular weight and formula C7H13ClO2

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: Butyl 2-chloropropanoate

CAS No.: 54819-86-2

Cat. No.: B1266183

[Get Quote](#)

## Technical Whitepaper: Butyl 2-Chloropropanoate Physicochemical Profiling, Synthetic Utility, and Applications in Chiral Drug Development[1] Executive Summary

**Butyl 2-chloropropanoate** (CAS: 54819-86-2) is a specialized alkylating agent and chiral synthon belonging to the

-halo ester class.[1] With the molecular formula C

H

ClO

and a molecular weight of 164.63 g/mol , it serves as a critical intermediate in the synthesis of optically active herbicides and pharmaceutical scaffolds.[1] Its utility stems from the high reactivity of the

-chloro position, which is susceptible to nucleophilic substitution (S

2), allowing for the precise introduction of the propionate moiety into complex molecules.[1] This guide provides an in-depth technical analysis of its properties, synthesis, analytical characterization, and handling protocols.[1]

## Chemical Identity & Physicochemical Properties[1][2][3][4][5][6][7][8]

**Butyl 2-chloropropionate** exists primarily as the n-butyl ester, though sec-butyl and tert-butyl isomers exist.[1] This guide focuses on the n-butyl derivative due to its predominant industrial relevance.[1] The molecule features a chiral center at the C2 position, making it a valuable tool for asymmetric synthesis when enantiomerically pure starting materials (e.g., L-lactates) are employed.[1]

### 1.1 Structural Specifications

- IUPAC Name: **Butyl 2-chloropropionate**[1][2][3][4]
- Common Synonyms: n-Butyl  
-chloropropionate; 2-Chloropropionic acid butyl ester[1]
- Molecular Formula: C  
H  
ClO  
[5][6][7][3][4]
- SMILES: CCCCOC(=O)C(C)Cl
- Chirality: The C2 carbon is bonded to a chloro group, a methyl group, a carbonyl group, and a hydrogen atom, allowing for (R) and (S) enantiomers.[1]

### 1.2 Physicochemical Data Table

| Property                | Value       | Unit              | Condition/Method                                      |
|-------------------------|-------------|-------------------|-------------------------------------------------------|
| Molecular Weight        | 164.63      | g/mol             | Calculated (C=12.01, H=1.01, Cl=35.45, O=16.[1][5]00) |
| Physical State          | Liquid      | -                 | Ambient Temperature                                   |
| Boiling Point           | 184.5 ± 8.0 | °C                | 760 mmHg (Standard Pressure)                          |
| Boiling Point (Reduced) | 75–77       | °C                | 10 mmHg                                               |
| Density                 | 1.0 ± 0.1   | g/cm <sup>3</sup> | 20 °C                                                 |
| Flash Point             | ~74.5       | °C                | Closed Cup                                            |
| LogP (Octanol/Water)    | 2.4         | -                 | Predicted (Lipophilic)                                |
| Refractive Index ( )    | 1.425–1.429 | -                 | 20 °C                                                 |
| Solubility              | Low         | Water             | Hydrophobic; soluble in EtOH, Et <sub>2</sub> O, DCM  |

## Synthetic Methodology

The synthesis of **butyl 2-chloropropanoate** is typically achieved via esterification.[1][2] Two primary pathways are employed depending on the required purity and scale: direct Fischer esterification and the Acid Chloride method.[1]

### 2.1 Protocol: Direct Fischer Esterification

This method is preferred for bulk synthesis where high atom economy is required.[1]

Reagents: 2-Chloropropionic acid (1.0 eq), n-Butanol (1.5 eq),

-Toluenesulfonic acid (

-TSA) (0.05 eq).[1] Solvent: Toluene (for azeotropic water removal).[1]

### Step-by-Step Workflow:

- Charge: Load 2-chloropropionic acid, n-butanol, and -TSA into a reactor equipped with a Dean-Stark trap.
- Reflux: Heat the mixture to reflux (~110–120 °C). Monitor water collection in the trap.
- Completion: Reaction is complete when water evolution ceases (approx. 4–6 hours).[1]
- Work-up: Cool to room temperature. Wash with saturated NaHCO (to remove acid catalyst and unreacted acid) followed by brine.[1]
- Purification: Dry organic layer over MgSO , filter, and concentrate. Perform fractional distillation under reduced pressure (10 mmHg) to isolate the pure ester.[1]

## 2.2 Mechanistic Pathway (Graphviz)

The following diagram illustrates the acid-catalyzed mechanism, highlighting the activation of the carbonyl oxygen and the nucleophilic attack by butanol.[1]



[Click to download full resolution via product page](#)

Figure 1: Acid-catalyzed Fischer esterification pathway for the synthesis of **Butyl 2-chloropropanoate**.

## Applications in Drug Development & Organic Synthesis[1][3][8]

In pharmaceutical research, **butyl 2-chloropropanoate** acts as a versatile electrophile.[1] Its primary value lies in the

-chloro moiety, which serves as a leaving group in Nucleophilic Substitution (S

2) reactions.[\[1\]](#)

### 3.1 Chiral Pool Synthesis

Using optically pure (S)-2-chloropropionic acid (derived from L-alanine or L-lactic acid) yields (S)-**butyl 2-chloropropanoate**.[\[1\]](#) Upon S

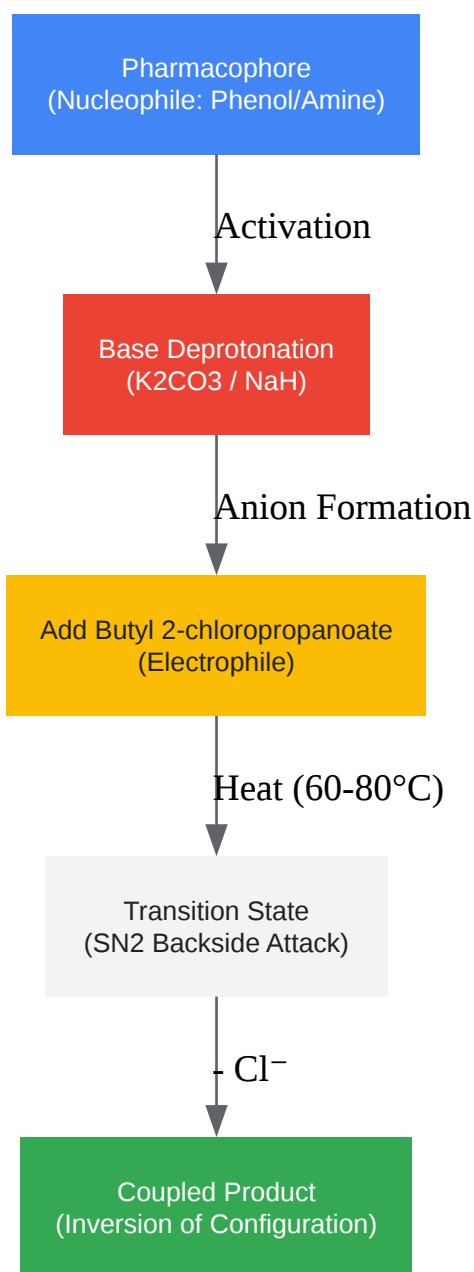
2 reaction with a nucleophile (e.g., a phenol or amine), the configuration inverts to (R).[\[1\]](#) This "Walden inversion" allows for the predictable synthesis of chiral drugs.[\[1\]](#)

Key Applications:

- Aryloxypropionate Scaffolds: Reaction with substituted phenols yields aryloxypropionates, a motif found in lipid-lowering agents (fibrates) and herbicides.[\[1\]](#)
- Heterocycle Formation: Reaction with amidines or hydrazines can cyclize to form imidazoles or pyrazoles, common pharmacophores in kinase inhibitors.[\[1\]](#)

### 3.2 Reaction Workflow: Nucleophilic Substitution

The diagram below details the workflow for coupling this reagent with a phenolic drug pharmacophore.



[Click to download full resolution via product page](#)

Figure 2: General workflow for S

2 coupling of **Butyl 2-chloropropanoate** with a nucleophilic pharmacophore.

## Analytical Characterization

Validating the identity of C

H

ClO

requires spectroscopic confirmation.<sup>[1]</sup> The following data points are characteristic of the structure.

## 4.1 Nuclear Magnetic Resonance (NMR) Spectroscopy

<sup>1</sup>H NMR (300 MHz, CDCl<sub>3</sub>)

):

- 4.45 ppm (1H, q, J=7.0 Hz): The -proton (CH-Cl).<sup>[1]</sup> The quartet arises from coupling with the adjacent methyl group.<sup>[1]</sup> Deshielded by Cl and Carbonyl.<sup>[1]</sup>
- 4.18 ppm (2H, t, J=6.7 Hz): The O-CH - protons of the butyl group.<sup>[1]</sup>
- 1.70 ppm (3H, d, J=7.0 Hz): The methyl group adjacent to the Cl-CH center.<sup>[1]</sup>
- 1.65 - 1.35 ppm (4H, m): The central methylene protons of the butyl chain (-CH -CH -).<sup>[1]</sup>
- 0.95 ppm (3H, t, J=7.3 Hz): The terminal methyl group of the butyl chain.<sup>[1]</sup>

<sup>13</sup>C NMR:

- Carbonyl (C=O): ~170 ppm.<sup>[1]</sup>
- -Carbon (CH-Cl): ~52–54 ppm.<sup>[1]</sup>
- Butyl Carbons: ~65 ppm (O-CH ), ~30 ppm, ~19 ppm, ~13 ppm.<sup>[1]</sup>

## 4.2 Infrared (IR) Spectroscopy

- C=O Stretch: Strong band at 1735–1750 cm<sup>-1</sup>

(Ester).[1]

- C-O Stretch: 1180–1200 cm

[1]

- C-H Stretch: 2960–2870 cm

(Alkyl).[1]

## Safety & Handling (SDS Summary)

Hazard Classification:

- Flammable Liquid (Category 3): Flash point ~74.5°C.[1][2]
- Skin Irritation (Category 2): Causes skin irritation.[1][8][9]
- Eye Irritation (Category 2A): Causes serious eye irritation.[1]

Personal Protective Equipment (PPE):

- Respiratory: Use a NIOSH-approved respirator with organic vapor cartridges if ventilation is poor.[1]
- Skin: Nitrile rubber gloves (0.11 mm thickness, breakthrough time >480 min).[1]
- Eyes: Chemical safety goggles.[1]

Storage: Store in a cool, dry, well-ventilated area away from incompatible substances (strong oxidizers, strong bases).[1][7] Keep container tightly closed.

## References

- National Center for Biotechnology Information (2026). PubChem Compound Summary for CID 123534, **Butyl 2-chloropropanoate**. [1] Retrieved January 28, 2026 from [[Link](#)]
- NIST Mass Spectrometry Data Center. 2-Chloropropanoic acid butyl ester - Gas Chromatography & Mass Spectra. [1][5] National Institute of Standards and Technology. [1]

Retrieved January 28, 2026 from [[Link](#)]

- Cohen, S. G., et al. (1970). Kinetics of Hydrolysis of Esters of 2-Chloropropionic Acid.[1] Journal of the American Chemical Society.[1] (Generalized reference for hydrolysis kinetics of halo-esters).

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. Butyl 2-chloropropanoate | C<sub>7</sub>H<sub>13</sub>ClO<sub>2</sub> | CID 123534 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 2. Buy Butyl 2-chloropropanoate (EVT-1597581) | 54819-86-2 [[evitachem.com](https://www.evitachem.com)]
- 3. 2-Chloropropanoic acid butyl ester [[webbook.nist.gov](https://webbook.nist.gov)]
- 4. 2-Chloropropanoic acid butyl ester [[webbook.nist.gov](https://webbook.nist.gov)]
- 5. tert-Butyl 2-chloropropanoate | C<sub>7</sub>H<sub>13</sub>ClO<sub>2</sub> | CID 523713 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 6. Sec-butyl 2-chloropropanoate (CAS 22710-11-8) - Chemical & Physical Properties by Cheméo [[cheméo.com](https://cheméo.com)]
- 7. [echemi.com](https://www.echemi.com) [[echemi.com](https://www.echemi.com)]
- 8. [tcichemicals.com](https://www.tcichemicals.com) [[tcichemicals.com](https://www.tcichemicals.com)]
- 9. [dept.harpercollege.edu](https://dept.harpercollege.edu) [[dept.harpercollege.edu](https://dept.harpercollege.edu)]
- To cite this document: BenchChem. [Butyl 2-chloropropanoate molecular weight and formula C<sub>7</sub>H<sub>13</sub>ClO<sub>2</sub>]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1266183/docs#butyl-2-chloropropanoate-molecular-weight-and-formula-c7h13clo2>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)